

Efficacy of Quizalofop-P Tank-Mixes Versus Sequential Applications: A Comparative Guide

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Compound of Interest

Compound Name: Quizalofop-P

Cat. No.: B1662796

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Introduction

Quizalofop-P-ethyl is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in a variety of broadleaf crops.[1][2] It belongs to the aryloxyphenoxypropionate ("fop") group of herbicides and functions by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is essential for fatty acid synthesis in grasses.[1][2][3] This systemic herbicide is absorbed by the foliage and translocated to the growing points of the plant, leading to weed death.[1][3][4] For broad-spectrum weed control, **quizalofop-P** is often applied in combination with broadleaf herbicides. This can be achieved through tank-mixing, where herbicides are combined in the spray tank and applied simultaneously, or through sequential applications, where herbicides are applied at different times.[5] This guide provides a comparative analysis of the efficacy of **quizalofop-P** tank-mixes versus sequential applications, supported by experimental data.

Comparative Efficacy: Tank-Mixing vs. Sequential Applications

The primary concern with tank-mixing **quizalofop-P** with certain broadleaf herbicides is the potential for antagonism, which can lead to reduced grass weed control compared to applying **quizalofop-P** alone.[6][7][8][9] Antagonism is more frequently observed when grass and broadleaf herbicides are mixed.[9]

Antagonism in Tank-Mixes

Several studies have documented antagonistic interactions when **quizalofop-P** is tank-mixed with various broadleaf herbicides, particularly those from the acetolactate synthase (ALS)-inhibiting and synthetic auxin groups.^{[7][9]} For instance, tank-mixing quizalofop with ALS-inhibiting herbicides has consistently resulted in antagonism for grass weed control.^[7] Similarly, auxinic herbicides like 2,4-D have been shown to be antagonistic tank-mix partners, reducing the control of several grass weed species.^{[7][9]}

The addition of propanil to quizalofop has also been found to antagonize its efficacy against multiple grass species.^[7] Research has shown that a tank-mix of quizalofop with propanil and quinclorac resulted in 7% to 20% lower control of barnyardgrass and weedy rice than the expected values.^[7]

Overcoming Antagonism with Sequential Applications

Sequential applications, where **quizalofop-P** and the broadleaf herbicide are applied separately with a time interval, can often overcome the antagonism observed in tank-mixes.^[6] ^[7] Applying the grass herbicide 24 hours before the broadleaf herbicide has been shown to maintain effective grass control.^[7]

For example, a study on the interaction of imazethapyr with several graminicides, including quizalofop, found that tank-mixing resulted in an antagonistic interaction. However, sequential applications of imazethapyr either 5 days before or 1 day after the graminicide application successfully overcame this antagonism.^[7]

Experimental Data

The following tables summarize quantitative data from various studies comparing the efficacy of **quizalofop-P** tank-mixes and sequential applications.

Table 1: Efficacy of **Quizalofop-P** Tank-Mixes on Various Weed Species

Tank-Mix Partner	Weed Species	Observed Control (%)	Expected Control (%)	Interaction
Halosulfuron + Thifensulfuron (53 g/ha)	Barnyardgrass	89	98	Antagonistic[6]
Halosulfuron + Thifensulfuron (34 g/ha)	Barnyardgrass	96	-	Neutral[6]
Bispyribac	Barnyardgrass	91	97	Neutral (at 28 DAIT)[6]
Penoxsulam	Barnyardgrass	-	-	Antagonistic[7]
Propanil	Weedy Rice & Barnyardgrass	7-20% lower than expected	-	Antagonistic[7]
Quinclorac	Weedy Rice & Barnyardgrass	7-20% lower than expected	-	Antagonistic[7]
2,4-D choline (800 g/ha)	V3 Volunteer Corn	33% less than expected	-	Antagonistic[7]
Imazethapyr	Large Crabgrass, Fall Panicum, Broadleaf Signalgrass	Decreased control	-	Antagonistic[7]

Table 2: Efficacy of Sequential Applications of Quizalofop-P

Herbicide Combination	Application Timing	Weed Species	Weed Control (%)
Quizalofop-P & Propanil + Thiobencarb	Quizalofop-P 1, 3, or 7 days before Propanil + Thiobencarb	Red Rice, 'CL-111', 'CLXL-745'	>91[10][11]
Quizalofop-P & Propanil + Thiobencarb	Tank-mix	Red Rice, 'CL-111', 'CLXL-745'	70-76[10][11]
Quizalofop-P & Propanil + Thiobencarb	Quizalofop-P 1 or 3 days after Propanil + Thiobencarb	Red Rice, 'CL-111', 'CLXL-745'	70-76[11]
Quizalofop-P & Imazethapyr	Imazethapyr 5 days before or 1 day after Quizalofop-P	Large Crabgrass, Fall Panicum, Broadleaf Signalgrass	No decrease in control[7]

Experimental Protocols

The data presented in this guide are derived from studies employing rigorous experimental protocols. A general methodology is outlined below.

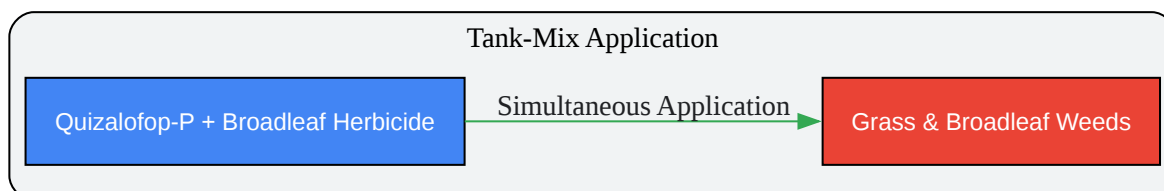
General Experimental Protocol

- **Experimental Design:** Field and greenhouse experiments were typically conducted using a randomized complete block design with multiple replications.
- **Treatments:** Treatments included **quizalofop-P** applied alone, tank-mixed with various broadleaf herbicides, and applied sequentially at different time intervals (e.g., 1, 3, 5, or 7 days before or after the broadleaf herbicide application). A non-treated control was also included for comparison.
- **Application:** Herbicides were applied using calibrated research sprayers to ensure accurate and uniform application. Application rates, spray volumes, and nozzle types were in accordance with standard practices.

- **Weed Species and Growth Stage:** A variety of grass weed species were targeted, typically at the 2-4 leaf stage for optimal control.
- **Data Collection:** Weed control was visually assessed at various intervals after treatment (e.g., 14, 28, and 42 days after initial treatment - DAIT) on a scale of 0% (no control) to 100% (complete control). Weed biomass reduction was also often measured.
- **Data Analysis:** The interaction between herbicides in tank-mixes was often determined using Colby's method, where an "expected" level of control is calculated from the performance of each herbicide applied individually.^[7]^[12] Statistical analyses, such as Analysis of Variance (ANOVA) and mean separation tests (e.g., Tukey's HSD), were used to determine significant differences between treatments.^[12]

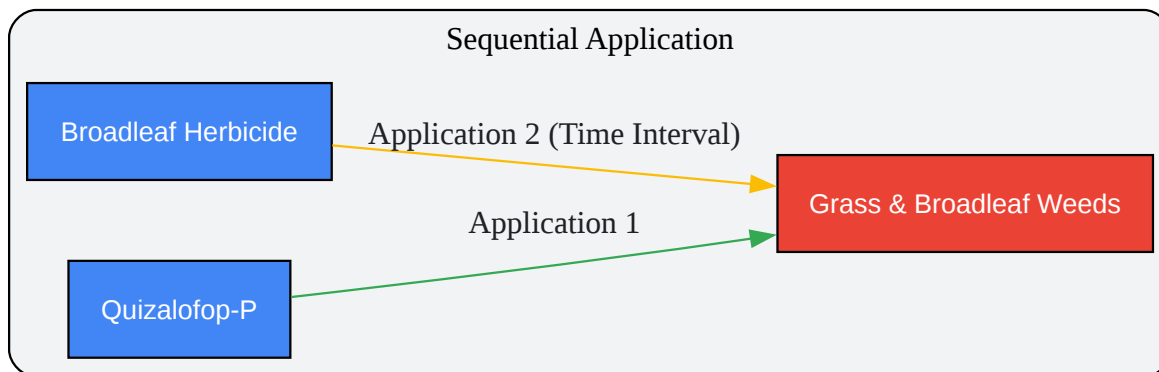
Visualizing Application Strategies

The following diagrams illustrate the different application strategies and the concept of herbicide interaction.



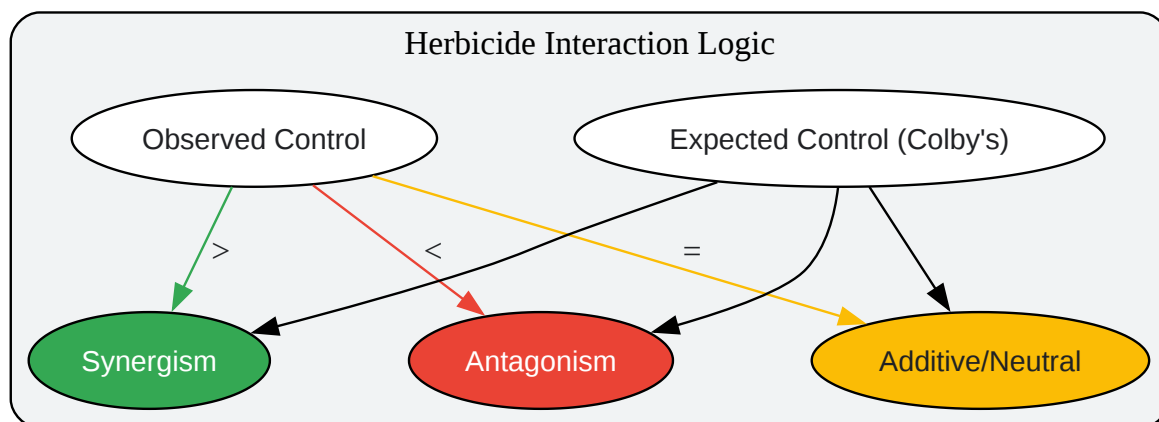
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Caption: Workflow of a tank-mix application.



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Caption: Workflow of a sequential application.



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Caption: Logic of herbicide interaction assessment.

Conclusion

While tank-mixing **quizalofop-P** with broadleaf herbicides offers the convenience of a single application, the potential for antagonism and reduced grass weed control is a significant concern, particularly with ALS-inhibiting and auxinic herbicides.[7][9] Experimental data consistently demonstrates that sequential applications, especially when **quizalofop-P** is

applied prior to the broadleaf herbicide, can effectively mitigate this antagonism and ensure optimal efficacy against target grass weeds.[7][10][11] Therefore, for achieving broad-spectrum weed control while maintaining the robust grass-killing activity of **quizalofop-P**, a carefully timed sequential application strategy is often the superior approach. Researchers and drug development professionals should consider these interactions when designing weed management programs to maximize efficacy and minimize the risk of control failures.

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References

- 1. pomais.com [pomais.com]
- 2. Wholesale POMAIS Quizalofop-p-ethyl 5% EC | Selective Herbicide for Annual Grass Weed Control factory and suppliers | POMAIS [bigpesticides.com]
- 3. nbinn.com [nbinn.com]
- 4. vikingcropproduction.com [vikingcropproduction.com]
- 5. "The Effect of Application Variables on Tank Mixtures of Quizalofop and" by Eirc L. Larson [openprairie.sdstate.edu]
- 6. repository.lsu.edu [repository.lsu.edu]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 10. researchgate.net [researchgate.net]
- 11. Evaluation of sequential applications of quizalofop-p-ethyl and propanil plus thiobencarb in acetyl-coA carboxylase inhibitor-resistant rice | Weed Technology | Cambridge Core [cambridge.org]
- 12. scielo.br [scielo.br]
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